

# Personal protective equipment for handling 3-Bromo-5-chlorotoluene

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## Compound of Interest

Compound Name: 3-Bromo-5-chlorotoluene

Cat. No.: B046676

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## Essential Safety and Handling Guide for 3-Bromo-5-chlorotoluene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromo-5-chlorotoluene**, ensuring the well-being of laboratory personnel and the integrity of research. Adherence to these protocols is essential for minimizing risks associated with this hazardous chemical.

## Chemical and Physical Properties

Property	Value
Molecular Formula	C7H6BrCl[1][2]
Molecular Weight	205.48 g/mol [1][2]
Appearance	Colourless fused solid[2][3]
Purity	98%[2]
Boiling Point	222.3 °C at 760 mmHg[4]
Melting Point	25°C[4]
Flash Point	101.5 °C[4]
Density	1.535 g/cm3 [4]

## Hazard Identification and GHS Classification

**3-Bromo-5-chlorotoluene** is a hazardous substance with the following GHS classifications:

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	3	Danger	H301: Toxic if swallowed[1]
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation[1][5]
Serious Eye Damage/Eye Irritation	2	Warning	H319: Causes serious eye irritation[1][5]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	Warning	H335: May cause respiratory irritation[1][5]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following PPE is mandatory when handling **3-Bromo-5-chlorotoluene**.

## Engineering Controls

- Fume Hood: All handling of **3-Bromo-5-chlorotoluene** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[6]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and have been recently tested.[7][8]

## Personal Protective Equipment

- Eye and Face Protection: Chemical safety goggles are required.[6] A face shield should also be worn where there is a risk of splashing.[9][10]
- Skin Protection:
  - Gloves: Chemical-resistant gloves are mandatory.[6] Given that **3-Bromo-5-chlorotoluene** is a halogenated aromatic hydrocarbon, neoprene gloves are a suitable choice.[11] Always inspect gloves for tears or punctures before use.
  - Lab Coat/Protective Clothing: A lab coat or other protective clothing must be worn to prevent skin contact.[6][12]
- Respiratory Protection:
  - Work should be performed in a chemical fume hood to avoid the need for personal respiratory protection.[6] If a fume hood is not available or in the case of a spill, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

## Operational Plan

A systematic approach to handling **3-Bromo-5-chlorotoluene** is crucial for safety.

### Pre-Handling

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **3-Bromo-5-chlorotoluene**.

- Prepare the Work Area: Ensure the chemical fume hood is operational and the work area is clean and uncluttered.[\[13\]](#)
- Assemble all necessary materials: Have all required equipment and reagents ready before introducing the chemical.
- Put on all required PPE: Don all necessary personal protective equipment as outlined above.

## Handling

- Transporting: When moving **3-Bromo-5-chlorotoluene**, use a secondary container to prevent spills.
- Dispensing: Carefully weigh and dispense the chemical within the fume hood. Avoid generating dust.
- Heating: If heating is required, use a well-controlled heating mantle or water bath. Avoid open flames.[\[6\]](#)
- Reactions: Conduct all reactions in appropriate glassware within the fume hood.

## Post-Handling

- Decontamination: Clean all glassware and equipment that came into contact with the chemical.
- Waste Disposal: Dispose of all chemical waste as outlined in the disposal plan below.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[13\]](#)

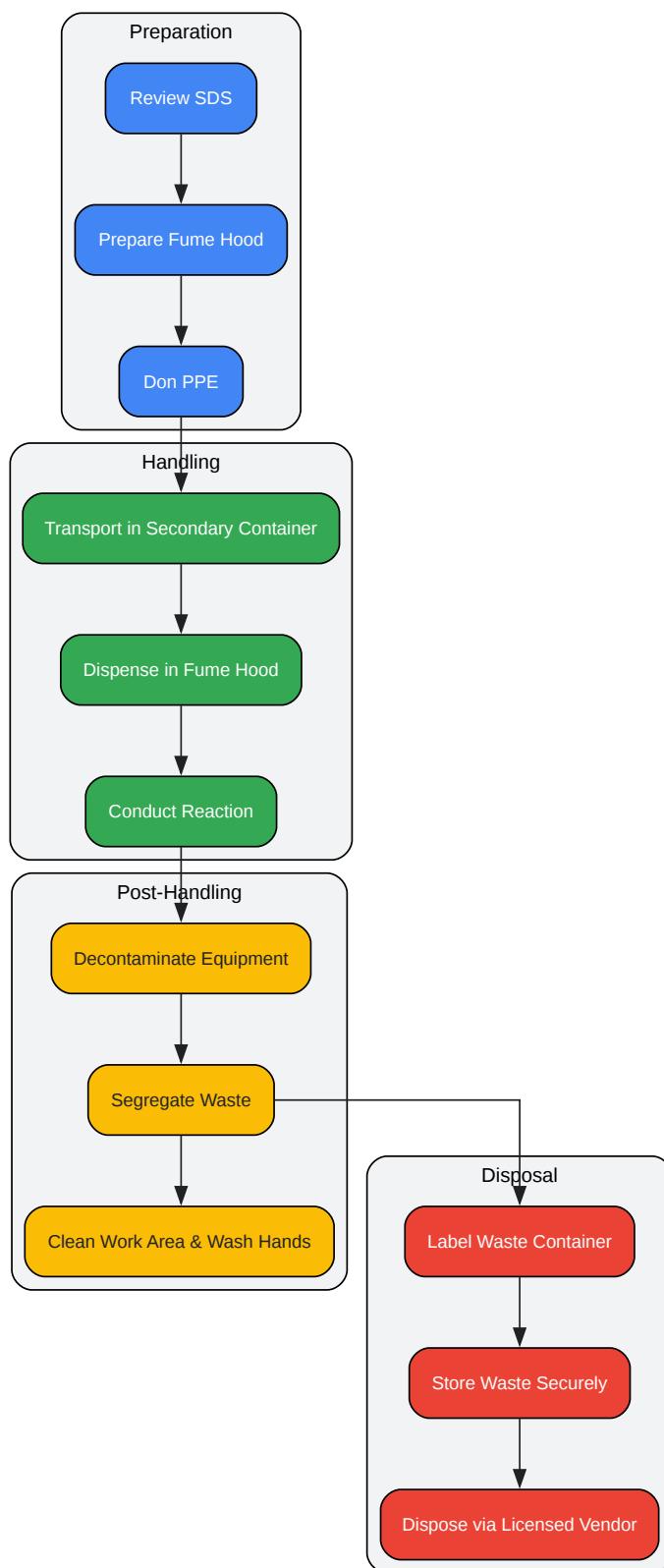
## Disposal Plan

Proper disposal of **3-Bromo-5-chlorotoluene** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
  - Solid Waste: Collect any solid **3-Bromo-5-chlorotoluene** waste in a designated, labeled, and sealed container.

- Liquid Waste: Collect any solutions containing **3-Bromo-5-chlorotoluene** in a separate, labeled, and sealed waste container. Do not mix with other incompatible waste streams.
- Contaminated Materials: Dispose of any grossly contaminated gloves, weigh boats, or other disposable materials in the designated solid waste container.
- Labeling: All waste containers must be clearly labeled with the full chemical name ("**3-Bromo-5-chlorotoluene**") and the appropriate hazard warnings (e.g., "Toxic," "Irritant").[\[7\]](#) [\[14\]](#)
- Storage: Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Disposal: Arrange for the disposal of the chemical waste through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.[\[6\]](#)

## Workflow for Safe Handling of **3-Bromo-5-chlorotoluene**

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Caption: Workflow for the safe handling of **3-Bromo-5-chlorotoluene**.

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